

# In-depth Technical Guide: Physicochemical Properties of 4-Benzyloxyindole

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## Compound of Interest

Compound Name: 4-Benzyloxyindole

Cat. No.: B023222

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This guide provides essential physicochemical data for **4-Benzyloxyindole**, a key intermediate in pharmaceutical and organic synthesis. The information is tailored for researchers, scientists, and professionals in drug development, presenting the core data in a structured and easily accessible format.

## Physicochemical Data

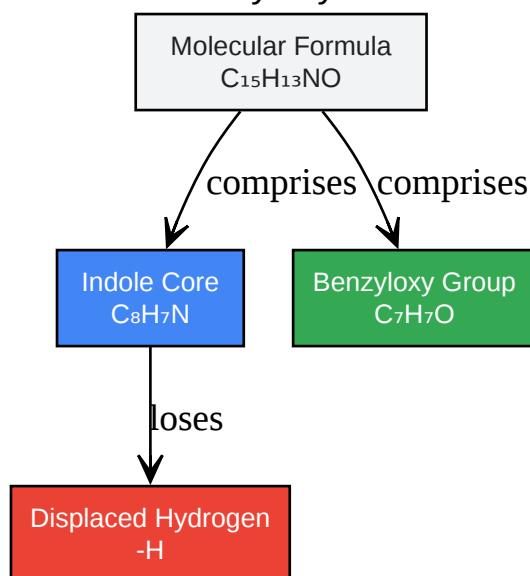
**4-Benzyloxyindole**, also known as 4-phenylmethoxy-1H-indole, is a substituted aromatic heterocyclic compound.<sup>[1]</sup> Its fundamental molecular properties are summarized below.

Property	Value	Source
Molecular Formula	C <sub>15</sub> H <sub>13</sub> NO	[1][2]
Molecular Weight	223.27 g/mol	[1]
CAS Number	20289-26-3	[1]
Appearance	Yellowish crystalline powder	[1]
Melting Point	56 - 62 °C	[1]
Purity	≥ 98%	

## Structural Representation

To visualize the logical relationship of its constituent parts, the molecular formula can be broken down into its core components.

### Logical Breakdown of 4-Benzyloxyindole's Molecular Formula



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*Breakdown of **4-Benzyloxyindole**'s molecular components.*

This technical summary provides a concise overview of the key physicochemical properties of **4-Benzyloxyindole**, essential for its application in research and development.

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## References

- 1. chemimpex.com [chemimpex.com]
- 2. discoveroakwoodchemical.com [discoveroakwoodchemical.com]
- To cite this document: BenchChem. [In-depth Technical Guide: Physicochemical Properties of 4-Benzyloxyindole]. BenchChem, [2025]. [Online PDF]. Available at:

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